

An In-depth Technical Guide to Trifluoromethane (CAS Number: 75-46-7)

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Compound of Interest

Compound Name: Trifluoromethane

Cat. No.: B1200692

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trifluoromethane, also known as fluoroform or HFC-23, is a hydrofluorocarbon with the chemical formula CHF_3 .^[1] It is a colorless, odorless, non-flammable gas at standard conditions.^{[1][2]} While historically used as a refrigerant, its unique properties have made it a valuable reagent in organic synthesis, particularly for the introduction of the trifluoromethyl (CF_3) group into organic molecules.^{[3][4]} The incorporation of the CF_3 group can significantly enhance the therapeutic efficacy, metabolic stability, and binding affinity of drug candidates.^[3] This guide provides a comprehensive overview of the physicochemical properties, safety information, synthesis, and applications of **trifluoromethane**, with a focus on its relevance to chemical research and drug development.

Physicochemical Properties

Trifluoromethane is a stable compound characterized by strong carbon-fluorine bonds.^[3] Its physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of Trifluoromethane

Property	Value
CAS Number	75-46-7
Molecular Formula	CHF ₃
Molecular Weight	70.014 g/mol [2]
Appearance	Colorless gas[2]
Odor	Odorless[2]
Boiling Point	-82.0 °C to -84.4 °C[2][5]
Melting Point	-155.18 °C to -160 °C[2][6]
Density (gas, 15 °C, 1 bar)	2.946 kg/m ³ [7]
Vapor Density (air = 1)	2.43[6]
Vapor Pressure (at 21 °C)	635 psi[6]
Water Solubility (at 25 °C)	1 g/L to 4.09 x 10 ³ mg/L[2][7]
log Kow (Octanol-Water Partition Coefficient)	0.64[2]

Table 2: Safety and Hazard Information for Trifluoromethane

Property	Value
Flammability	Non-flammable[2]
GHS Hazard Statements	H280: Contains gas under pressure; may explode if heated[8]
Primary Hazards	Compressed Gas, Simple Asphyxiant[2]
Occupational Hazards	May displace oxygen and cause rapid suffocation. Contact with liquid may cause frostbite.[8]
Global Warming Potential (100-Year)	14,800[2]

Synthesis and Purification

Industrial Production

Trifluoromethane is primarily generated as a byproduct during the manufacturing of chlorodifluoromethane (HCFC-22).[3] The process involves halogen exchange reactions, and the formation of **trifluoromethane** is influenced by factors such as temperature, pressure, and catalyst concentration.[3]

Laboratory Synthesis

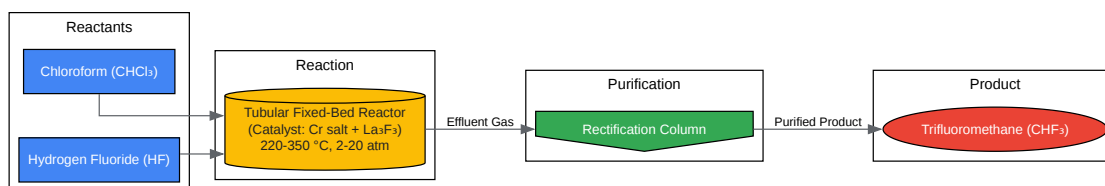
A common laboratory-scale synthesis involves the reaction of iodoform or bromoform with a fluorinating agent. An efficient historical method first converts bromoform to bromodifluoromethane using antimony trifluoride, followed by a final fluorination step with mercury fluoride.[7]

A more contemporary patented method involves passing a mixed gas of chloroform and hydrogen fluoride through a tubular fixed-bed reactor containing a catalyst.[9] The catalyst consists of a mixture of chromium salt and La_3F_3 on a carrier such as aluminum oxide or activated carbon.[9] The product, **trifluoromethane**, is then isolated by rectification.[9]

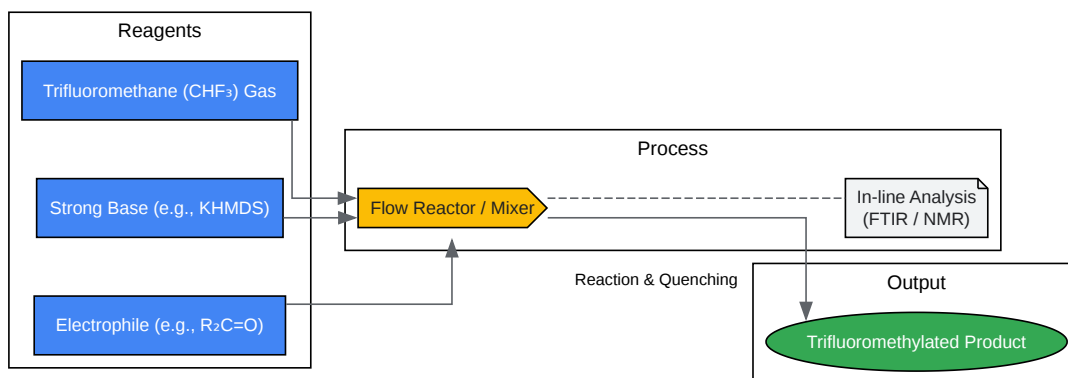
A general procedure based on the principles outlined in patent CN103012052A is as follows:

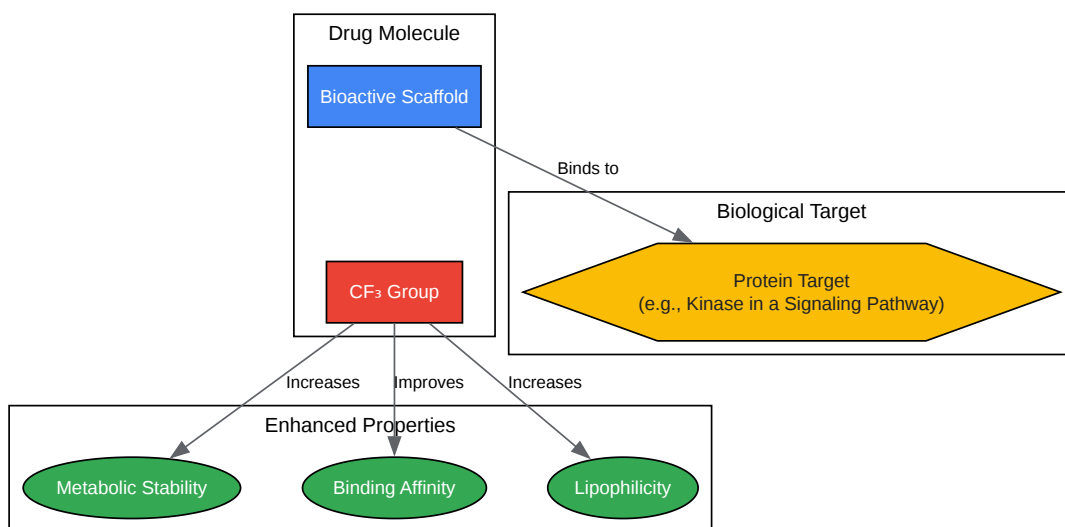
- **Catalyst Preparation:** Prepare a catalyst bed comprising a mixture of a chromium salt and La_3F_3 supported on activated carbon.
- **Reaction Setup:** Place the catalyst in a tubular fixed-bed reactor.
- **Reaction Conditions:** Introduce a gaseous mixture of chloroform and hydrogen fluoride (molar ratio of 1:3 to 1:7) into the reactor.[9] Maintain the reaction temperature between 220-350 °C and the pressure between 2-20 atmospheres.[9] The residence time of the gas mixture in the reactor should be between 10 to 35 seconds.[9]
- **Product Isolation:** The effluent gas from the reactor, containing **trifluoromethane**, is passed through a rectification column to separate the pure product.

General Workflow for Catalytic Synthesis of Trifluoromethane



Flow Chemistry Workflow for Nucleophilic Trifluoromethylation



Conceptual Role of CF₃ Group in Drug-Target Interaction

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